

Application Notes: Barium Benzoate in Pyrotechnic Compositions for Green Light Generation

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Compound of Interest

Compound Name: *Bariumbenzoat*

Cat. No.: *B15350639*

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Introduction

Barium compounds are essential for creating vibrant green colors in pyrotechnic displays.[1][2][3][4] Barium benzoate, a salt of benzoic acid, serves as both an oxidizer and a green colorant in these compositions.[5] This dual function is advantageous as it can lead to a more efficient and intense color output compared to compositions where the colorant is inert.[6] The benzoate anion acts as a fuel, and upon combustion, the barium cation is released to produce the characteristic green light.[6]

Key Properties and Advantages

Barium benzoate offers several benefits in pyrotechnic formulations:

- **Good Combustion Behavior:** It contributes to a stable and efficient burn.[5]
- **Low Smoke Production:** Compositions can be formulated to produce minimal smoke.[5]

- Stabilizing Agent: It can help to stabilize the pyrotechnic mixture and other volatile components.[5][7]

Applications

The primary application of barium benzoate in pyrotechnics is in the formulation of compositions for green-colored flames. This includes:

- Aerial shells
- Signal flares
- Fountains and other ground-based effects

Quantitative Data Summary

The following table summarizes the typical specifications for pyrotechnic-grade barium benzoate.

Parameter	Specification	Test Method
Appearance	White Powder	Visual
Purity (as Ba)	> 98 %	Gas Chromatography (GC)
Moisture Content	< 1.5 %	Oven Drying at 105°C
Barium Content	34.0 - 37.0 %	Atomic Absorption
Lead (Pb)	< 10 ppm	X-Ray Fluorescence (XRF) / Atomic Absorption / ICP
Arsenic (As)	< 3 ppm	X-Ray Fluorescence (XRF) / Atomic Absorption / ICP
Particle Size (D10)	< 3-5 Microns	Particle Size Analyzer
Particle Size (D50)	< 15 Microns	Particle Size Analyzer
Particle Size (D90)	< 30 Microns	Particle Size Analyzer

Source: Adapted from product specifications.[5]

Experimental Protocols

Protocol for Preparation of a Green Light Pyrotechnic Composition

This protocol outlines the preparation of a sample green light pyrotechnic composition using barium benzoate.

Materials:

- Barium Benzoate ($C_{14}H_{10}BaO_4$)
- Magnalium (Mg/Al alloy), < 63 μ m powder
- Parlon (Chlorinated rubber), powder
- Red Gum (natural resin), powder
- Dextrin (binder)
- Acetone

Equipment:

- Digital scale (0.01 g resolution)
- Non-sparking mixing tools (e.g., plastic, wood)
- Antistatic mixing bowls
- Drying oven
- Sieves for powder classification
- Personal Protective Equipment (PPE): Safety glasses, flame-retardant lab coat, gloves, respirator with particulate filter.

Procedure:

- **Drying:** Dry all individual components in a drying oven at 60°C for at least 4 hours to remove moisture.
- **Sieving:** Sieve each component separately through a 100-mesh screen to ensure a fine, uniform particle size and to break up any clumps.
- **Weighing:** Accurately weigh the components according to the following formulation:

Component	Percentage by Weight
Barium Benzoate	60%
Magnalium	20%
Parlon	15%
Red Gum	5%

- **Mixing (Diaper Method):**
 - Place a large sheet of kraft paper on a clean, flat surface.
 - Place the component with the largest volume (Barium Benzoate) in the center of the paper.
 - Add the other components on top of the barium benzoate, forming a conical pile.
 - Gently lift the corners of the paper diagonally and roll the mixture from one corner to the other. Repeat this process at least 25 times to ensure thorough and safe mixing. Avoid grinding or applying friction.
- **Granulation (Optional, for pressed stars):**
 - Transfer the mixed composition to a non-sparking bowl.
 - Slowly add a 10% dextrin in water solution or an acetone-based binder while mixing until the composition has the consistency of damp sand.

- Pass the damp mixture through a 20-mesh screen to form granules.
- Allow the granules to air dry completely in a well-ventilated area, away from any ignition sources.

Protocol for Burn Rate Testing

This protocol describes a simplified strand burn rate test to determine the linear burning rate of the prepared composition.

Materials:

- Prepared pyrotechnic composition
- Small-diameter, non-flammable tubes (e.g., cardboard or phenolic), 50 mm long with a 10 mm internal diameter
- Fuse or electric match for ignition
- High-speed camera
- Ruler or calibrated scale in the camera's field of view

Procedure:

- Strand Preparation:
 - Press the pyrotechnic composition into the tube in small increments to achieve a uniform density.
 - Mark the tube at two known distances (e.g., 10 mm from the top and 40 mm from the top).
- Test Setup:
 - Securely clamp the prepared strand in a vertical position in a blast shield or designated burn area.
 - Position the high-speed camera to have a clear view of the strand and the calibrated scale.

- Ignition and Recording:
 - Ignite the top of the strand using a fuse or electric match.
 - Record the entire burn event with the high-speed camera.
- Data Analysis:
 - Review the high-speed footage to determine the time it takes for the flame front to travel between the two marked points.
 - Calculate the burn rate using the formula: $\text{Burn Rate (mm/s)} = \text{Distance (mm)} / \text{Time (s)}$

Protocol for Spectroscopic Analysis of Light Emission

This protocol outlines the measurement of the spectral characteristics of the green light produced by the pyrotechnic composition.

Materials:

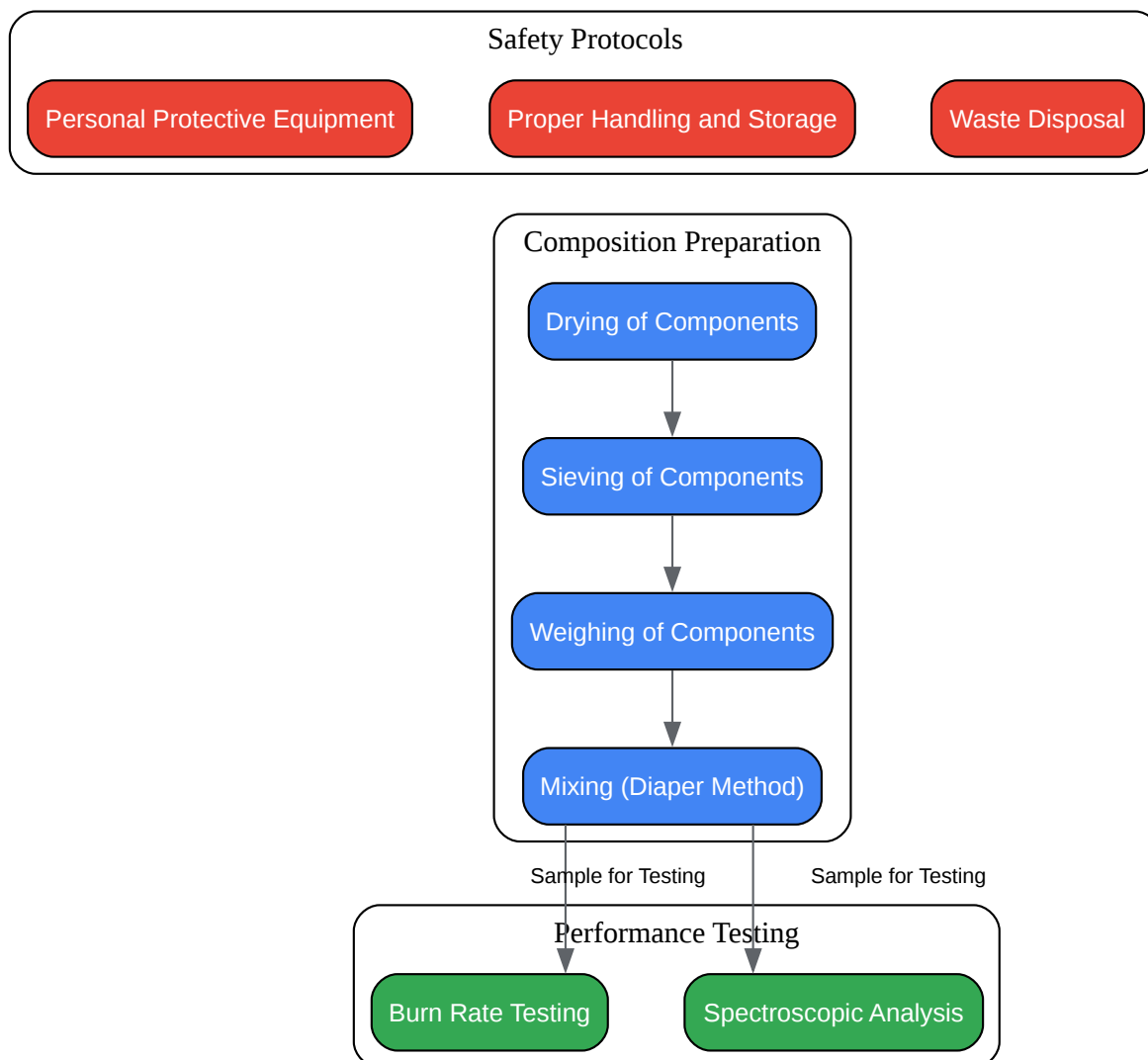
- Prepared pyrotechnic composition
- Spectrometer with a fiber optic input
- Ignition source

Procedure:

- Spectrometer Setup:
 - Position the fiber optic input of the spectrometer at a safe distance from the burning composition, ensuring it can capture the emitted light.
 - Set the integration time of the spectrometer to an appropriate value to avoid saturation of the detector. This may require some preliminary test burns.
- Sample Preparation:

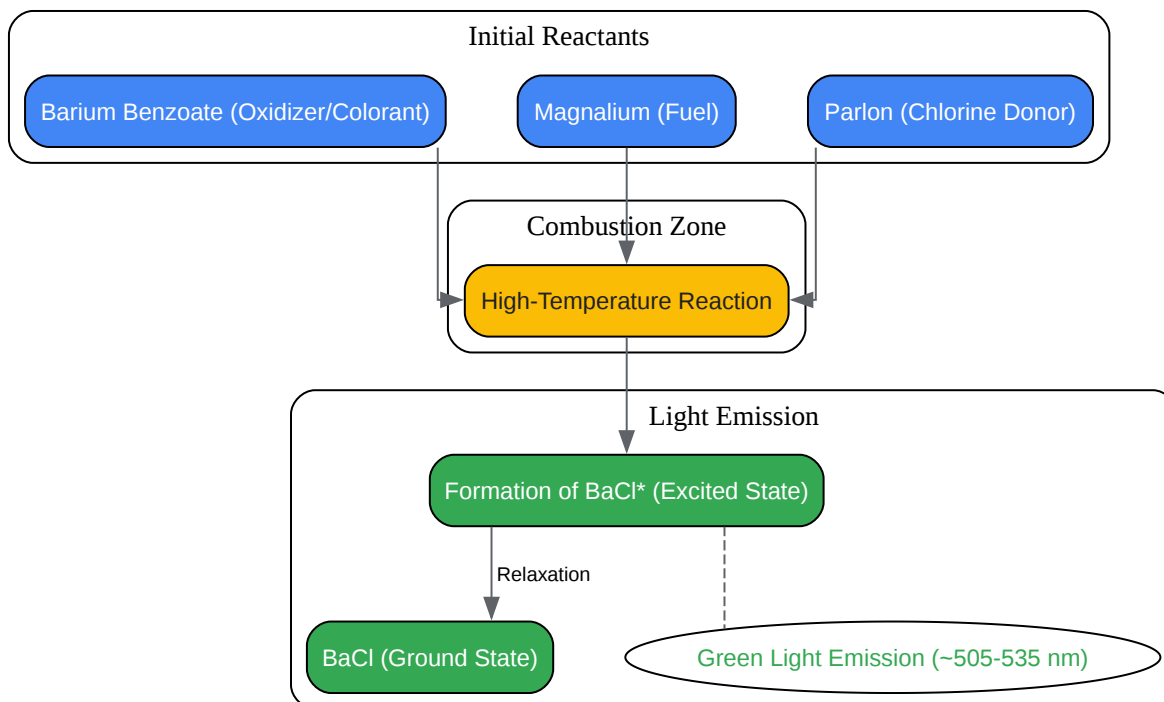
- Place a small, loosely packed sample (approximately 1-2 grams) of the composition on a heat-resistant surface.
- Data Acquisition:
 - Initiate the spectrometer to start acquiring data.
 - Ignite the pyrotechnic sample.
 - Record the emission spectrum during the peak of the burn.
- Data Analysis:
 - Identify the peak wavelength of the emission spectrum, which should correspond to the green region (approximately 505-535 nm for barium chloride, the typical emitter).
 - Analyze the spectral purity by comparing the intensity of the desired green emission band to other emissions in the spectrum.

Visualizations



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Caption: Experimental workflow for the preparation and testing of barium benzoate pyrotechnic compositions.



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Caption: Simplified pathway for green light emission from a barium benzoate pyrotechnic composition.

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